

Technical Guide: Decyl Isotridecyl Phthalate Identification & Analysis

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Compound of Interest

Compound Name: *Decyl isotridecyl phthalate*

CAS No.: 98072-27-6

Cat. No.: B13782972

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CAS Registry Number: 98072-27-6 Chemical Family: High Molecular Weight Phthalate Esters (HMWPE)[1]

Part 1: Executive Identification

For researchers and regulatory professionals, the precise identification of "**Decyl isotridecyl phthalate**" requires distinguishing between the specific mixed ester and the industrial mixtures in which it typically occurs.

The Primary Identifiers

Parameter	Value	Notes
Primary CAS Number	98072-27-6	Specific to the asymmetric decyl isotridecyl ester.[1][2]
Chemical Name	1,2-Benzenedicarboxylic acid, decyl isotridecyl ester	Systematic nomenclature.
Related Mixed Ester CAS	61886-60-0	1,2-Benzenedicarboxylic acid, 1-isodecyl 2-tridecyl ester.[1][3] (Use if the C10 chain is branched).
Molecular Formula	C ₃₁ H ₅₂ O ₄	
Molecular Weight	~488.7 g/mol	Varies slightly based on branching of alkyl chains.

The "Mixture" Reality

In industrial applications (plasticizers, lubricants), this compound rarely exists as a pure substance. It is generated via the esterification of Phthalic Anhydride with a feedstock mixture of Decanol (C10) and Isotridecanol (C13).[1]

Consequently, any sample labeled "**Decyl isotridecyl phthalate**" is statistically likely to be a reaction mass containing three distinct species:

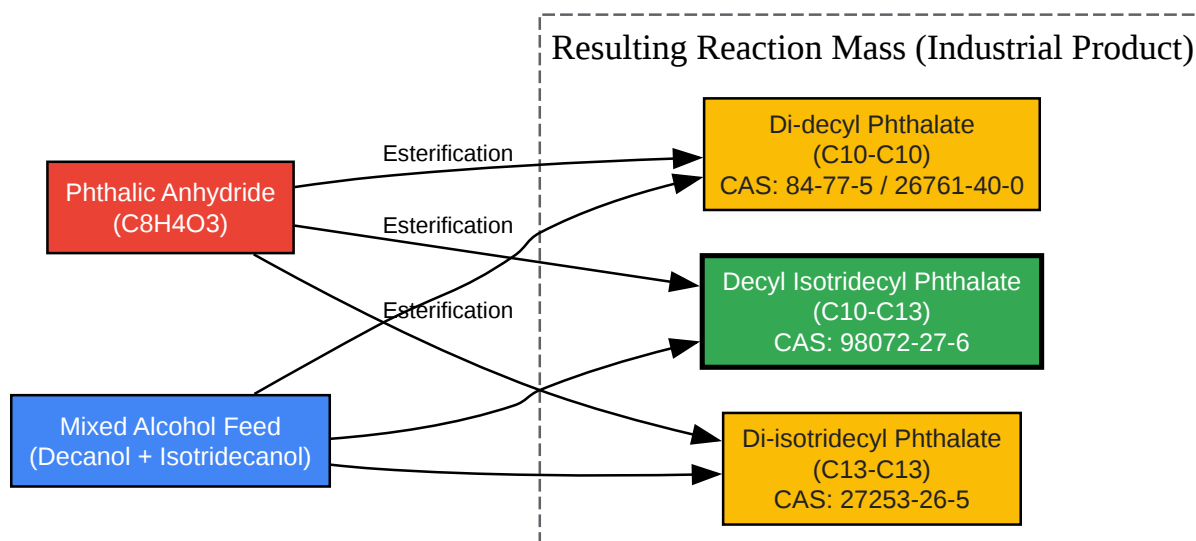
- Di-decyl phthalate (or DIDP): (C10-C10)[1]
- **Decyl isotridecyl phthalate**: (C10-C13) — The target analyte.[1]
- Di-isotridecyl phthalate (DITDP): (C13-C13)[1]

Part 2: Synthesis & Structural Logic

Understanding the synthesis is critical for interpreting Extractables & Leachables (E&L) chromatograms, as you will invariably see a cluster of peaks rather than a single spot.

Reaction Pathway Visualization

The following diagram illustrates the statistical distribution of esters formed when Phthalic Anhydride reacts with a mixed alcohol feed.



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Figure 1: Statistical formation of mixed phthalate esters.[1] The target analyte (Green) exists in equilibrium with the symmetric diesters (Yellow).[1]

Part 3: Analytical Methodology (E&L Focus)

For drug development professionals conducting Extractables & Leachables studies, detecting CAS 98072-27-6 requires specific mass spectrometry strategies due to its high molecular weight and isomerism.[1]

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

Challenge: Phthalates fragment heavily, often yielding the same base peak (

149).[1] Distinguishing the mixed ester from the diesters relies on identifying the molecular ion or specific alkyl chain fragments.

Recommended Method Parameters:

- Column: 5% Phenyl-methylpolysiloxane (e.g., DB-5ms or equivalent), 30m x 0.25mm ID.[1] High temperature tolerance is required.
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Temperature Program:
 - Hold 50°C for 1 min.
 - Ramp 20°C/min to 320°C.
 - Hold 320°C for 10-15 min (C13 chains elute late).
- Inlet: Splitless (to maximize sensitivity for trace leachables), 280°C.

Mass Spectral Interpretation: | Ion (

) | Identity | Diagnostic Value | | :--- | :--- | :--- | | 149 | Protonated Phthalic Anhydride | Base Peak. Indicates "Phthalate" but not which one.[1] | | 307 | Mono-decyl ester ion | Fragment loss of the isotridecyl chain.[1] | | 349 | Mono-isotridecyl ester ion | Fragment loss of the decyl chain.[1] | | 489 |

| Molecular ion (Weak in EI; use CI if possible). |

Self-Validating the Identification

To confirm the presence of 98072-27-6 specifically, rather than a co-eluting mixture:

- Retention Time Check: The mixed ester (C10-C13) must elute between the DIDP (C10-C10) and DITDP (C13-C13) clusters.[1]

- Ion Ratio Validation: The ratio of

307 to

349 should reflect the stoichiometry of the mixed ester (roughly 1:1 intensity, adjusted for ionization efficiency), whereas DIDP will lack the 349 fragment and DITDP will lack the 307 fragment.

Part 4: Regulatory & Toxicological Context

Researchers must often justify the safety of this compound in container closure systems (CCS).

Regulatory Classification[1]

- Category: High Molecular Weight Phthalate Ester (HMWPE).
- REACH (EU): Unlike low molecular weight phthalates (DEHP, DBP), C10 and C13 phthalates are generally not classified as SVHCs (Substances of Very High Concern) for reproductive toxicity.[1] They are considered to have lower bioavailability due to their size and lipophilicity.
- TSCA (USA): Listed in the inventory. Often grouped under "Alkyl phthalates" for reporting.
- Prop 65 (California): While DIDP (C10) is listed, the specific mixed ester 98072-27-6 is not explicitly named in the primary list, but "read-across" toxicity from DIDP is a standard risk assessment approach.[1]

Risk Assessment Logic (Read-Across)

If toxicological data for CAS 98072-27-6 is unavailable, use DIDP (CAS 26761-40-0) as the worst-case surrogate.[1]

- Rationale: Shorter alkyl chains generally correlate with higher bioavailability and toxicity in the phthalate series. Since the C13 chain in the mixed ester renders it less soluble and less bioavailable than DIDP, safety limits established for DIDP are scientifically conservative proxies for **Decyl Isotridecyl Phthalate**.

References

- U.S. Environmental Protection Agency (EPA). Substance Registry Services: 1,2-Benzenedicarboxylic acid, decyl isotridecyl ester. Retrieved from [[Link](#)][1]
- Consumer Product Safety Commission (CPSC). Toxicity Review of Di-n-octyl Phthalate (DNOP) and Related Phthalates.[1] (Lists CAS 98072-27-6 in phthalate inventory tables). Retrieved from [[Link](#)]

- Organisation for Economic Co-operation and Development (OECD). SIDS Initial Assessment Report: High Molecular Weight Phthalate Esters (HMWPE). (Provides read-across justification for C10/C13 esters). Retrieved from [[Link](#)][1]

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Sources

- 1. [cpsc.gov](https://www.cpsc.gov) [[cpsc.gov](https://www.cpsc.gov)]
- 2. [bocsci.com](https://www.bocsci.com) [[bocsci.com](https://www.bocsci.com)]
- 3. Substance Registry Services | US EPA [cdxapps.epa.gov]
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